

# Preparation of CCT241533 Stock Solution: An Application Note

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## Compound of Interest

Compound Name: CCT241533

Cat. No.: B560082

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## Introduction

**CCT241533** is a potent and selective ATP-competitive inhibitor of Checkpoint Kinase 2 (CHK2), a critical component of the DNA damage response pathway.<sup>[1][2][3]</sup> It exhibits an IC<sub>50</sub> of 3 nM for CHK2 and is significantly less active against other kinases, making it a valuable tool for studying cellular responses to DNA damage and for potential therapeutic applications.<sup>[1][2][3]</sup> <sup>[4]</sup> Proper preparation of a **CCT241533** stock solution is the first critical step for accurate and reproducible experimental results in cell-based assays and other research applications. This application note provides a detailed protocol for the preparation, storage, and handling of **CCT241533** stock solutions.

## Quantitative Data Summary

For ease of reference, the key quantitative data for **CCT241533** and its hydrochloride salt are summarized in the table below.

Property	CCT241533	CCT241533 hydrochloride	Reference(s)
Molecular Formula	C23H27FN4O4	C23H27FN4O4 • HCl	[1][4],[3][5][6]
Molecular Weight	442.48 g/mol	478.95 g/mol (or 479.0 g/mol )	[1][4],[3][5][6]
Appearance	White to off-white solid	Crystalline solid	[1],[5][6]
Purity	---	≥98%	[5][6]
Solubility in DMSO	Soluble	~30 mg/mL to 96 mg/mL	[4],[3][5][6]
Solubility in Ethanol	---	~5 mg/mL to 7 mg/mL	[3][5][6]
Solubility in DMF	---	~30 mg/mL	[5][6]
Solubility in PBS (pH 7.2)	---	~0.5 mg/mL (or 500 µg/mL)	[5][6]
Storage (Solid)	-20°C for up to 3 years	-20°C for up to 4 years	[1],[5][6]
Storage (In Solvent)	-80°C for up to 6 months, -20°C for up to 1 month	-80°C for up to 1 year, -20°C for up to 1 month	[1][3]

## Experimental Protocols

### Materials

- CCT241533 or CCT241533 hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

## Protocol for Preparing a 10 mM DMSO Stock Solution of CCT241533 Hydrochloride

This protocol describes the preparation of a 10 mM stock solution of **CCT241533** hydrochloride. Adjust the calculations accordingly if using the free base form or a different concentration.

- **Pre-weighing Preparations:** Before opening the vial of **CCT241533** hydrochloride, allow it to equilibrate to room temperature for at least 60 minutes to prevent condensation of moisture onto the compound.
- **Weighing the Compound:** Carefully weigh out the desired amount of **CCT241533** hydrochloride powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.79 mg of **CCT241533** hydrochloride (Molecular Weight: 479.0 g/mol ).
  - Calculation:  $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 479.0 \text{ g/mol} = 4.79 \text{ mg}$
- **Dissolving the Compound:** Add the weighed **CCT241533** hydrochloride to a sterile microcentrifuge tube. Add the calculated volume of anhydrous DMSO to the tube. For the example above, this would be 1 mL.
- **Ensuring Complete Dissolution:** Tightly cap the tube and vortex thoroughly until the solid is completely dissolved.<sup>[4]</sup> Gentle warming in a 37°C water bath for 10 minutes and/or sonication can aid in dissolution if necessary.<sup>[4]</sup>
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials to avoid repeated freeze-thaw cycles.<sup>[3][7]</sup> Store the aliquots at -20°C for

short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).[3]

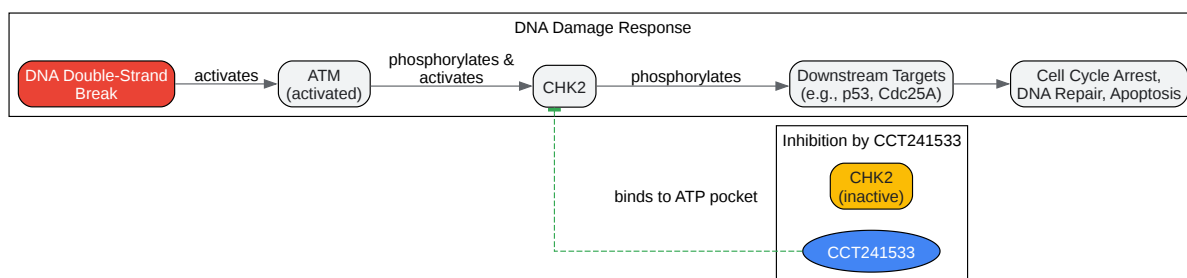
## Safety Precautions

- **CCT241533** is a bioactive molecule and should be handled with care. Always wear appropriate PPE, including a lab coat, safety glasses, and gloves.
- Perform all weighing and handling of the powdered compound in a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for **CCT241533** for complete safety information.[5]

## Visualizations

### CCT241533 Mechanism of Action

**CCT241533** acts as an ATP-competitive inhibitor of CHK2. In the event of DNA double-strand breaks, Ataxia Telangiectasia Mutated (ATM) kinase is activated, which in turn phosphorylates and activates CHK2. Activated CHK2 then phosphorylates downstream targets to induce cell cycle arrest, DNA repair, or apoptosis. **CCT241533** binds to the ATP-binding pocket of CHK2, preventing its kinase activity and thereby abrogating the downstream signaling cascade.

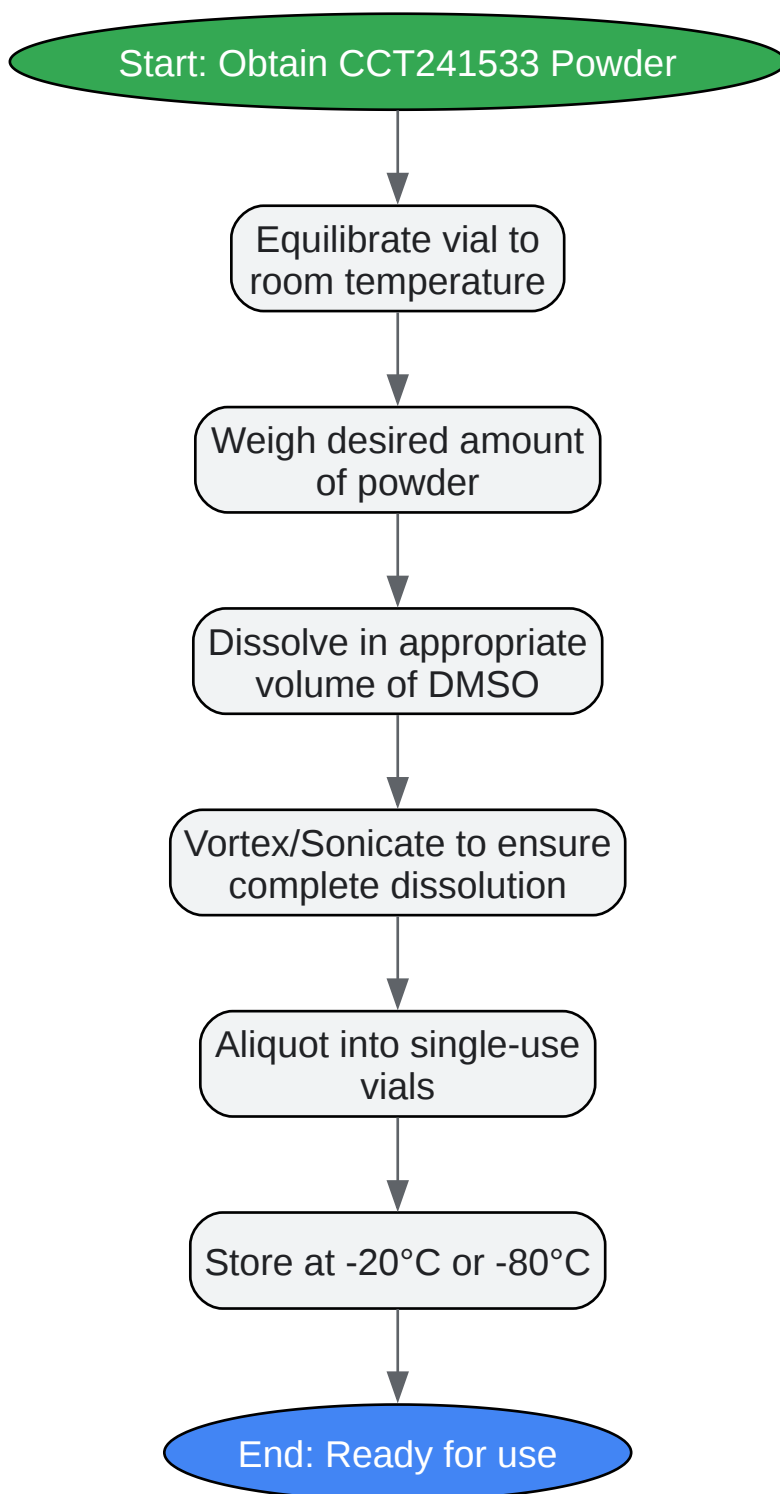


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Caption: Mechanism of **CCT241533** action in the DNA damage response pathway.

## Experimental Workflow for **CCT241533** Stock Solution Preparation

The following diagram illustrates the key steps involved in the preparation of a **CCT241533** stock solution.



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Caption: Workflow for preparing a **CCT241533** stock solution.

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